

Safeguarding Research: A Technical Guide to 2-Heptene Handling

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Compound of Interest

Compound Name: 2-Heptene

Cat. No.: B165337

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for the handling of **2-Heptene** in a research and development setting. The following sections detail the substance's key hazards, exposure controls, emergency procedures, and toxicological properties, supported by experimental protocol outlines and visual diagrams to ensure safe laboratory practices.

Section 1: Chemical and Physical Properties

2-Heptene (C₇H₁₄) is a colorless, volatile, and highly flammable liquid.^{[1][2]} It exists as cis and trans isomers, each with slightly different physical properties. Understanding these properties is critical for implementing appropriate safety measures.

Property	Value	References
Molecular Weight	98.19 g/mol	[3]
Boiling Point	98-99 °C (cis)	[4]
Flash Point	-6 °C (closed cup)	[4]
Vapor Pressure	48.4 mmHg at 25 °C	[2][3]
Density	0.708 g/mL at 25 °C (cis)	[4]
Solubility	Insoluble in water; Soluble in alcohol, ether, acetone, benzene, chloroform.	[4]

Section 2: Hazard Identification and GHS Classification

2-Heptene is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its flammability and potential for causing skin, eye, and respiratory irritation.[3][4]

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways

GHS Pictograms:

- Flame
- Exclamation Mark
- Health Hazard

Signal Word: Danger

Section 3: Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing the risks associated with **2-Heptene**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[4\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe vapors or mists.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Store separately from foodstuffs.[\[4\]](#)

Section 4: Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to prevent exposure.

Control	Specification
Engineering Controls	Use in a well-ventilated laboratory with a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear a flame-retardant lab coat and chemically resistant gloves (e.g., nitrile).
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Section 5: First-Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Dry chemical, carbon dioxide, or alcohol-resistant foam.[\[4\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Accidental Release Measures:

- Evacuate the area and eliminate all ignition sources.[\[4\]](#)
- Ventilate the area.
- Wear appropriate PPE.

- Contain the spill with an inert absorbent material (e.g., sand, earth).
- Collect the absorbed material into a suitable container for disposal.

Section 6: Experimental Protocols

The following are outlines of standard experimental protocols for assessing the toxicological and flammable properties of substances like **2-Heptene**, based on OECD and other internationally recognized guidelines.

Acute Dermal Irritation/Corrosion (Adapted from OECD Guideline 404)

- Objective: To determine the potential of **2-Heptene** to cause skin irritation or corrosion.
- Test Animal: Albino rabbit.
- Procedure:
 - A small area of the animal's back is clipped free of fur.
 - 0.5 mL of **2-Heptene** is applied to the clipped skin under a gauze patch.
 - The patch is secured with semi-occlusive dressing for a 4-hour exposure period.
 - After 4 hours, the patch is removed, and the skin is gently cleansed.
 - The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - Observations are scored according to a standardized grading system.

Acute Inhalation Toxicity (Adapted from OECD Guideline 403)

- Objective: To determine the toxicity of inhaled **2-Heptene**.
- Test Animal: Rat.

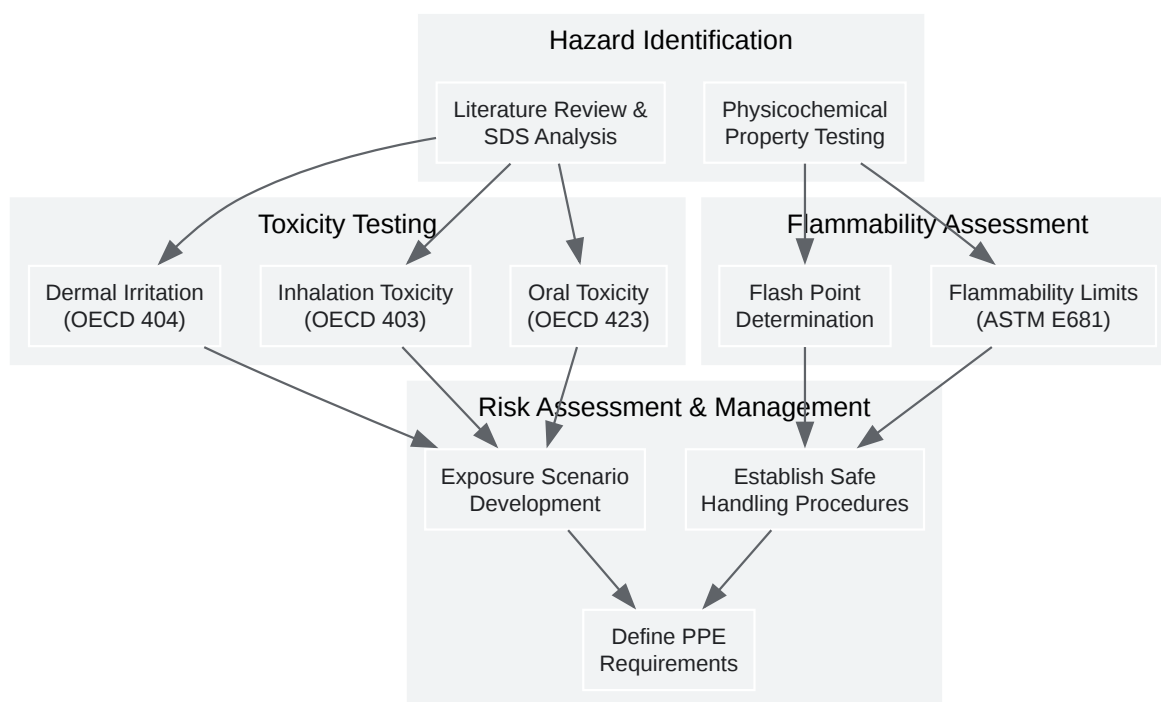
- Procedure:
 - Animals are placed in an inhalation chamber.
 - A controlled concentration of **2-Heptene** vapor is introduced into the chamber for a fixed period (typically 4 hours).
 - Animals are observed for signs of toxicity during and after exposure for at least 14 days.
 - Mortality, clinical signs, and body weight changes are recorded.
 - A gross necropsy is performed on all animals at the end of the study.

Determination of Flammability Limits (Adapted from ASTM E681)

- Objective: To determine the lower and upper flammability limits (LFL and UFL) of **2-Heptene** vapor in the air.
- Apparatus: A closed test vessel equipped with an ignition source and a means of measuring pressure.
- Procedure:
 - A known concentration of **2-Heptene** vapor is introduced into the test vessel containing air.
 - The mixture is ignited, and the propagation of flame is observed.
 - The concentration of the vapor is varied to determine the minimum concentration at which a flame propagates (LFL) and the maximum concentration at which a flame propagates (UFL).

Section 7: Visualizations

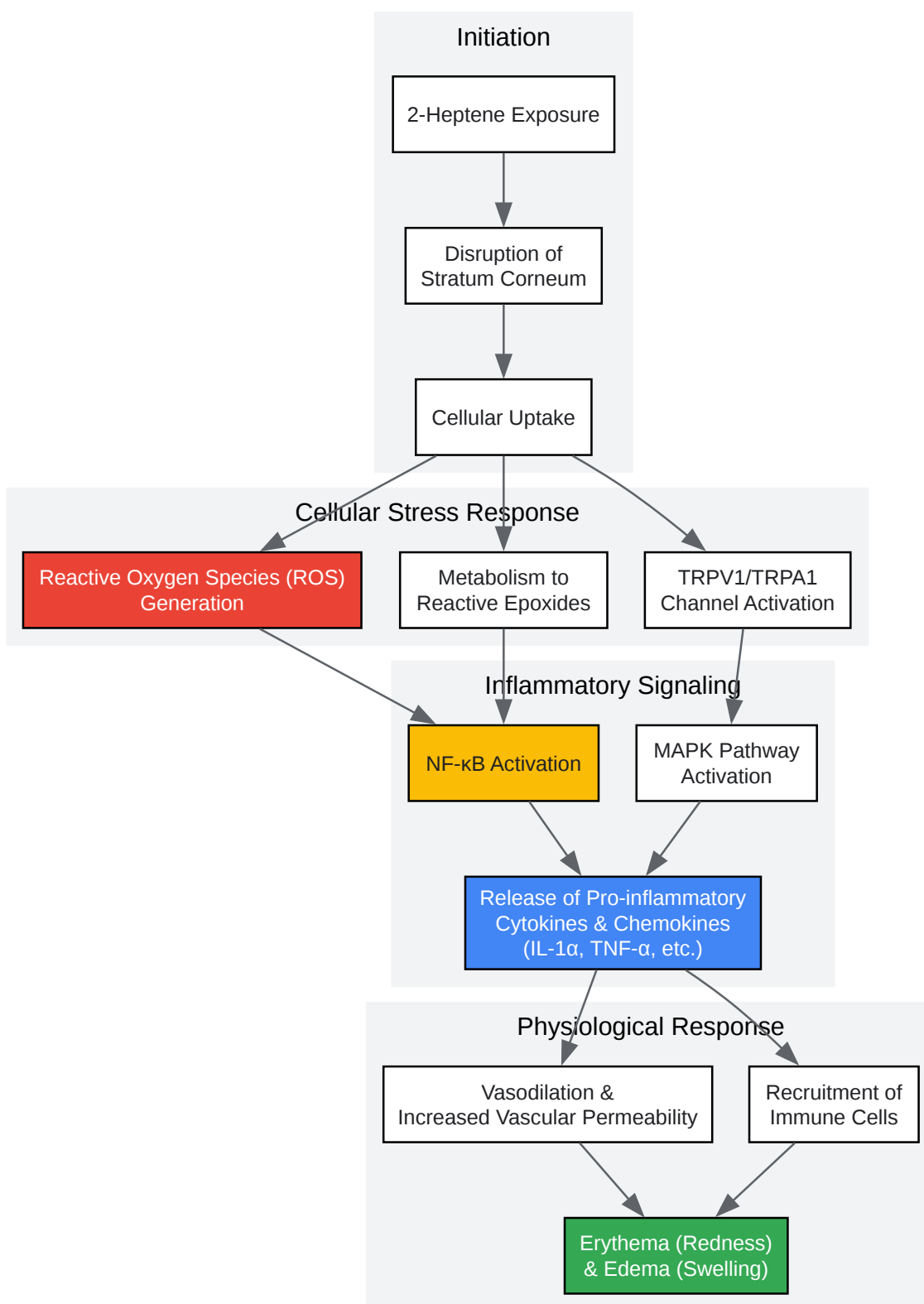
Experimental Workflow for Safety Assessment



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Caption: Workflow for **2-Heptene** Safety Assessment.

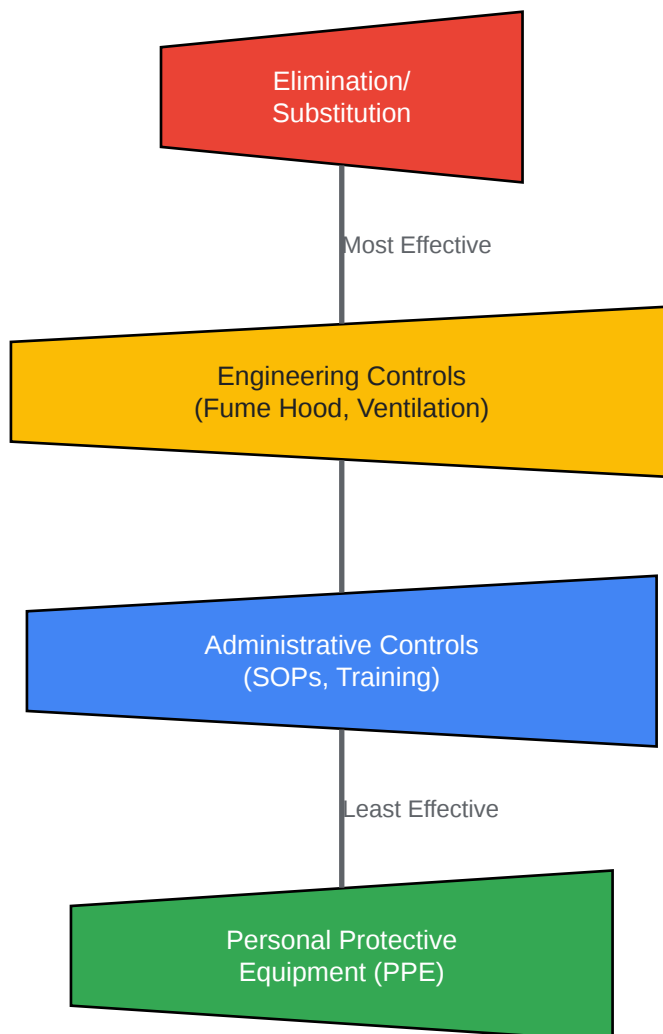
Hypothesized Signaling Pathway for Skin Irritation



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Caption: Hypothesized pathway for **2-Heptene**-induced skin irritation.

Hazard Control Hierarchy for 2-Heptene



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Caption: Hierarchy of controls for managing **2-Heptene** hazards.

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References

- 1. Mechanisms of chemical-induced innate immunity in allergic contact dermatitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2-heptene, 592-77-8 [thegoodscentcompany.com]
- 3. 2-Heptene | C7H14 | CID 11611 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
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